

Spectroscopic Properties of Ultramarine Violet: A Technical Guide

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Compound of Interest

Compound Name: ULTRAMARINES

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Abstract

This technical guide provides an in-depth overview of the spectroscopic properties of ultramarine violet, a synthetic inorganic pigment classified as Pigment Violet 15 (PV15) with the Colour Index number 77007.[1][2] Ultramarine violet is a sodium aluminum sulfosilicate, and its unique violet hue arises from the presence of specific sulfur radical anions (S_3^- and S_2^-) encapsulated within a sodalite cage-like aluminosilicate framework.[3][4][5] This document details the material's characteristics as determined by UV-Vis-NIR, Raman, and Fourier-Transform Infrared (FTIR) spectroscopy. Detailed experimental methodologies for these analytical techniques are provided, along with a visualization of the synthesis workflow. The quantitative spectroscopic data is summarized in structured tables to facilitate comparative analysis.

Introduction

Ultramarine violet is a synthetic pigment derived from ultramarine blue.[5] It is known for its reddish-violet shade and excellent lightfastness.[6] The pigment's color is a result of the complex interaction of sulfur-based chromophores within the crystalline structure of a sodium aluminosilicate zeolite.[5][7] Understanding the spectroscopic signature of ultramarine violet is crucial for its identification, quality control in manufacturing, and for researchers exploring its potential applications. While not directly used in drug development, its properties as a stable,

inorganic material with specific spectral characteristics can be of interest in fields such as bio-imaging and materials science.

Chemical and Physical Properties

Ultramarine violet is a complex sodium aluminum sulfosilicate.[8] It shares the same sodalite crystal structure as other ultramarine pigments.[3] The violet hue is achieved through a modification of the sulfur chromophores within this structure, differing from the S_3^- radical that imparts the deep blue color to its parent pigment.[4][9]

Table 1: General Properties of Ultramarine Violet (PV15)

Property	Value
CI Name	Pigment Violet 15 (PV15)
CI Number	77007
CAS Number	12769-96-9[10]
Chemical Formula	$Na_6Al_6Si_6O_{24}S_4$ (representative)[1]
Crystal Structure	Sodalite
Opacity	Semi-Transparent[6]
Lightfastness	Excellent[6]

Spectroscopic Analysis

UV-Vis-NIR Reflectance Spectroscopy

UV-Vis-NIR spectroscopy of ultramarine violet reveals characteristic absorption and reflectance features that are responsible for its color. The primary absorption is in the yellow-green region of the visible spectrum, leading to the perception of a violet color.

Table 2: Key Features in the UV-Vis-NIR Reflectance Spectrum of Ultramarine Violet

Wavelength Range (nm)	Spectral Feature	Implication
400 - 500	High Reflectance	Contributes to the violet-blue appearance
550 - 600	Broad Absorption Maximum	Responsible for the violet color
> 700 (NIR)	Generally High Reflectance	"Cool" pigment properties

Raman Spectroscopy

Raman spectroscopy is a powerful non-destructive technique for the identification of ultramarine pigments. The primary Raman active mode for ultramarine pigments is the symmetric stretching vibration of the S_3^- radical anion. In ultramarine violet, additional bands and shifts can be observed due to the presence of other sulfur species.

Table 3: Raman Spectral Data for Ultramarine Violet

Raman Shift (cm^{-1})	Assignment
~254	Bending vibration of S_3^-
~548	Symmetric stretching of S_3^- radical anion[9]
~585	Shoulder peak, attributed to S_2^- radical anion[9]
~1096	First overtone of the S_3^- symmetric stretch[9]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the vibrational modes of the aluminosilicate framework and the encapsulated molecules. The spectra are typically dominated by the strong Si-O-Al stretching vibrations.

Table 4: FTIR Spectral Data for Ultramarine Violet

Wavenumber (cm ⁻¹)	Assignment
~3450	O-H stretching of adsorbed water
~1640	O-H bending of adsorbed water
~1000-1100	Strong, broad band from asymmetric Si-O-Al stretching in the aluminosilicate framework[11]
~690	Symmetric Si-O-Al stretching
~470	Si-O-Si and O-Si-O bending modes (rocking) [11]

Experimental Protocols

UV-Vis-NIR Reflectance Spectroscopy

- Instrumentation: A dual-beam UV-Vis-NIR spectrophotometer equipped with an integrating sphere accessory for diffuse reflectance measurements is typically used.
- Sample Preparation: The dry pigment powder is packed into a sample holder with a flat, non-reflective surface.
- Data Acquisition:
 - Wavelength Range: 200 - 2500 nm.
 - Reference Standard: A calibrated white standard (e.g., BaSO₄ or Spectralon®) is used to measure the baseline.
 - Measurement Mode: Diffuse reflectance (R%).

Raman Spectroscopy

- Instrumentation: A dispersive Raman spectrometer coupled to a microscope (micro-Raman) is commonly employed.
- Sample Preparation: A small amount of the pigment powder is placed on a microscope slide.

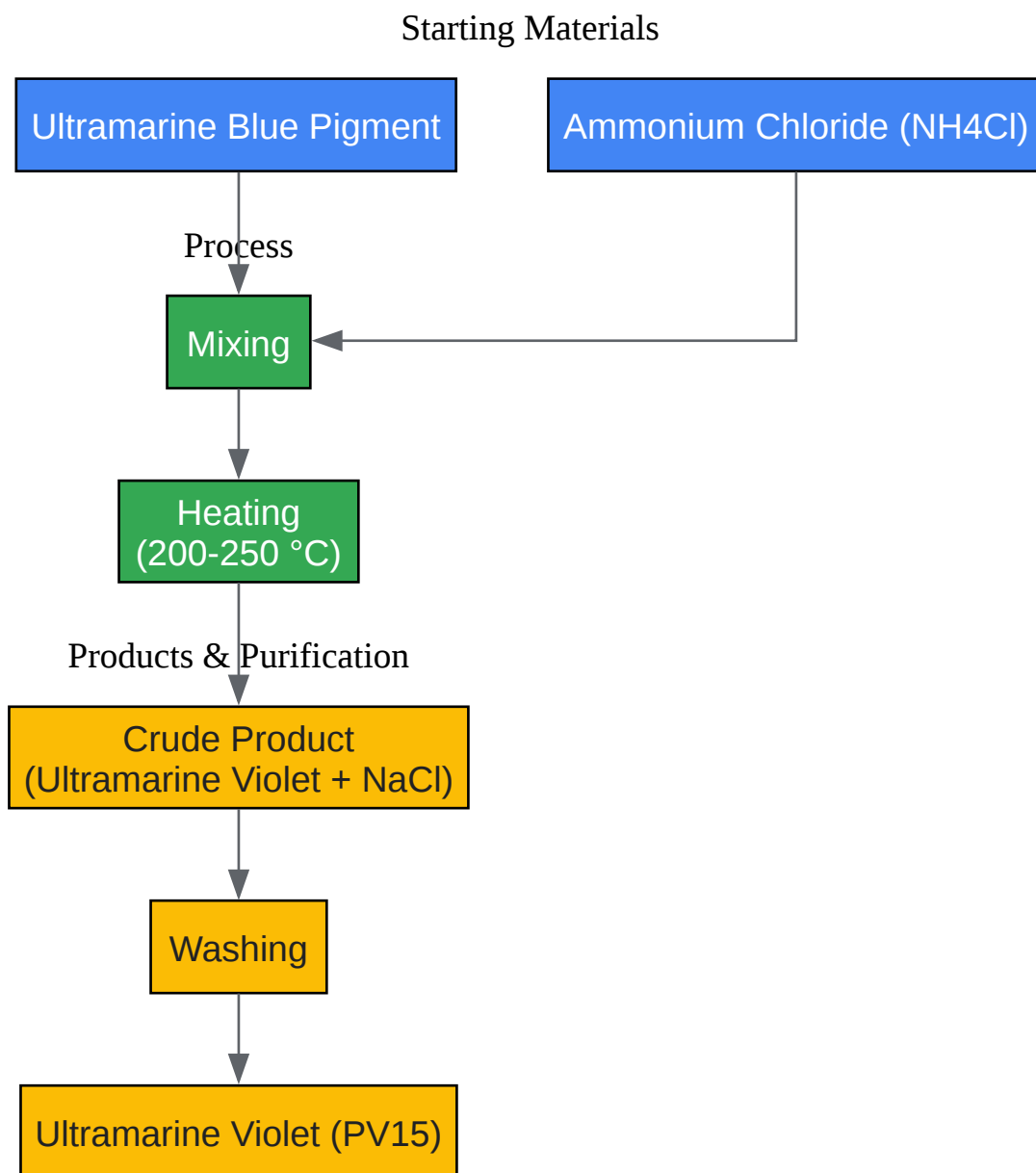
- Data Acquisition:
 - Excitation Wavelengths: 532 nm or 785 nm lasers are frequently used.[8]
 - Laser Power: The laser power is kept low (typically < 1 mW) to avoid thermal degradation of the sample.
 - Objective: A 50x or 100x objective is used to focus the laser on the sample.
 - Acquisition Time and Accumulations: Multiple accumulations with appropriate acquisition times are used to improve the signal-to-noise ratio.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrumentation: An FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is a common setup for analyzing solid powders.
- Sample Preparation: A small amount of the pigment powder is placed directly on the ATR crystal (e.g., diamond).
- Data Acquisition:
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Scans: 32 or 64 scans are typically co-added to obtain a high-quality spectrum.
 - Background: A background spectrum is collected with no sample on the ATR crystal.

Synthesis Workflow and Visualization

Ultramarine violet is synthesized by the thermal treatment of ultramarine blue in the presence of an agent such as ammonium chloride.[4] This process modifies the sulfur chromophores within the sodalite cages, shifting the color from blue to violet.



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Caption: Synthesis of Ultramarine Violet from Ultramarine Blue.

Conclusion

The spectroscopic properties of ultramarine violet are well-defined and allow for its unambiguous identification. The combination of UV-Vis-NIR, Raman, and FTIR spectroscopy provides a comprehensive understanding of its color, the nature of its chromophores, and the

structure of its aluminosilicate framework. The provided data and experimental protocols serve as a valuable resource for researchers and scientists in the fields of materials science, analytical chemistry, and cultural heritage, and may offer insights for the development of novel inorganic functional materials.

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